

# A comparative analysis of the foaming properties of babassuamide DEA and lauramide DEA

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BABASSUAMIDE DEA

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## A Comparative Analysis of Foaming Properties: Babassuamide DEA vs. Lauramide DEA

For Researchers, Scientists, and Drug Development Professionals

In the realm of surfactant chemistry, diethanolamides (DEAs) are widely recognized for their versatile roles as foaming agents, emulsifiers, and viscosity modifiers in a myriad of formulations. Among these, **babassuamide DEA** and lauramide DEA are two prominent nonionic surfactants frequently employed in personal care and cosmetic products. This guide provides a comparative analysis of their foaming properties, drawing upon available data and outlining standardized experimental protocols for their direct evaluation.

### Chemical Overview

Lauramide DEA is the diethanolamide of lauric acid, a saturated fatty acid with a 12-carbon chain (C12). It is a well-established ingredient known for its excellent foam-boosting and stabilizing properties, contributing to a rich and creamy lather in products like shampoos, body washes, and hand soaps.[1][2] Its ability to increase the viscosity of formulations is also a key attribute.[3][4]

**Babassuamide DEA** is a mixture of ethanolamides derived from the fatty acids of babassu oil (*Orbignya Oleifera*).[5] Babassu oil is rich in lauric acid and myristic acid (C14), giving

**babassuamide DEA** a fatty acid profile similar to that of coconut-derived amides. It is also utilized in cosmetic formulations for its surfactant properties.[\[5\]](#)[\[6\]](#)

While both surfactants share a similar chemical backbone and are derived from natural sources, the specific fatty acid composition can influence their performance characteristics, including their foaming capabilities.

## Comparative Foaming Properties: A Data-Driven Perspective

Direct comparative studies with quantitative data on the foaming properties of **babassuamide DEA** and lauramide DEA are not readily available in public literature. However, based on their chemical nature and documented applications, a qualitative comparison can be inferred. Both are employed to enhance foaming, but variations in their fatty acid chain length distribution may result in subtle differences in foam structure, stability, and feel.

To provide a quantitative comparison, a standardized experimental approach is necessary. The following table outlines a hypothetical data presentation structure that would be populated upon completion of such testing.

Parameter	Babassuamide DEA	Lauramide DEA
Initial Foam Height (mm)	Data to be determined	Data to be determined
Foam Stability (time to 50% collapse in minutes)	Data to be determined	Data to be determined
Foam Density (g/mL)	Data to be determined	Data to be determined
Sensory Attributes (e.g., bubble size, creaminess)	Qualitative description	Qualitative description

## Experimental Protocols for Foaming Analysis

To generate the data for the comparative table above, the following standardized methods for evaluating foam properties are recommended.

## Modified Ross-Miles Foam Height Test (ASTM D1173)

This widely recognized method is used to determine the initial foam height and foam stability of a surfactant solution.<sup>[7][8]</sup>

Apparatus:

- Jacketed glass column with a specified height and diameter.
- Reservoir with a standardized orifice.
- Circulating water bath for temperature control.
- Graduated scale for measuring foam height.

Procedure:

- Prepare 1% aqueous solutions of both **babassuamide DEA** and lauramide DEA in deionized water.
- Maintain the temperature of the solutions and the glass column at a consistent temperature (e.g., 25°C) using the circulating water bath.
- Pour a specified volume of the surfactant solution into the bottom of the column.
- Add a second, specified volume of the same solution to the reservoir.
- Allow the solution from the reservoir to fall through the orifice into the column, generating foam.
- Record the initial foam height immediately after all the solution has been discharged from the reservoir.
- Record the foam height at specified time intervals (e.g., 1, 3, and 5 minutes) to assess foam stability.<sup>[7]</sup>

## Blender Foam Test

This method assesses foaming under high-shear conditions, which can be more representative of in-use scenarios for products like shampoos.[9][10]

Apparatus:

- Standard laboratory blender with a glass jar.
- Graduated cylinder.
- Stopwatch.

Procedure:

- Prepare 1% aqueous solutions of both surfactants.
- Pour a specified volume of the test solution into the blender jar.
- Blend at a specified speed (e.g., 8000 rpm) for a set duration (e.g., 30 seconds).[9]
- Immediately pour the generated foam and liquid into a graduated cylinder.
- Record the total volume (foam + liquid) as the initial foam volume.
- Record the time it takes for the foam to collapse to half of its initial volume to determine foam stability.

## Shake Foam Test

A simple and rapid method for preliminary screening of foaming properties.[11][12]

Apparatus:

- Graduated cylinder with a stopper.
- Stopwatch.

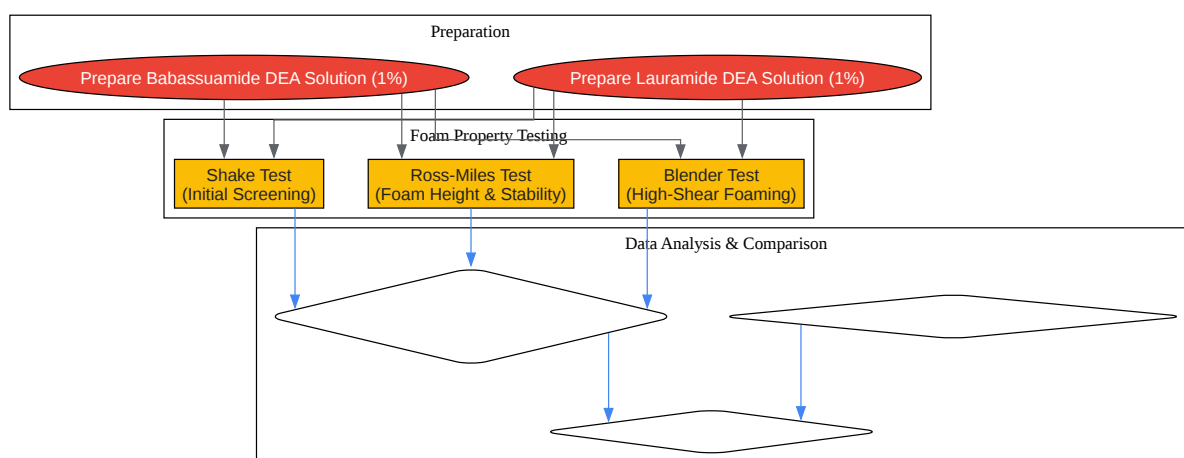
Procedure:

- Add a specified volume of the 1% surfactant solution to the graduated cylinder.

- Close the cylinder with the stopper and shake vigorously for a defined period (e.g., 20 shakes in 10 seconds).
- Immediately place the cylinder on a level surface and record the initial foam volume.
- Record the foam volume after a set time (e.g., 5 minutes) to evaluate foam stability.

## Logical Workflow for Comparative Analysis

The following diagram illustrates the logical workflow for a comprehensive comparative analysis of the foaming properties of **babassuamide DEA** and lauramide DEA.



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- To cite this document: BenchChem. [A comparative analysis of the foaming properties of babassuamide DEA and lauramide DEA]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1168881#a-comparative-analysis-of-the-foaming-properties-of-babassuamide-dea-and-lauramide-dea]

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